

Personal protective equipment for handling 2-Chloro-4-methylaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-4-methylaniline

Cat. No.: B104755

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Essential Safety and Handling Guide for 2-Chloro-4-methylaniline

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for handling **2-Chloro-4-methylaniline** (CAS No. 615-65-6), a compound requiring stringent safety protocols due to its toxicity. Adherence to these procedures is essential for ensuring the safety of all laboratory personnel.

Hazard Summary

2-Chloro-4-methylaniline is classified as toxic if swallowed, in contact with skin, or if inhaled. [1] It is known to cause skin irritation and serious eye damage.[1][2] This substance may also cause damage to organs through prolonged or repeated exposure.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Chloro-4-methylaniline** to prevent any direct contact.

PPE Category	Specification
Eye and Face Protection	Wear tightly fitting safety goggles or a face shield.[3] Standard laboratory safety glasses are not sufficient. Eye protection must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	<p>Gloves: Use chemically impermeable gloves.[4] [5] While specific breakthrough time data for 2-Chloro-4-methylaniline is not readily available, gloves made of materials such as Butyl rubber or Viton® should be considered based on their resistance to similar aromatic amines and chlorinated compounds. It is crucial to consult the glove manufacturer's specific chemical resistance data. Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[5]</p> <p>Protective Clothing: Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashing, chemical-resistant aprons or coveralls are recommended.[2][6]</p>
Respiratory Protection	All handling of 2-Chloro-4-methylaniline should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. [4][5][6] If the use of a fume hood is not feasible or if there is a risk of exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge is required.[2] For weighing and handling of the solid form, a dust mask of type N95 (US) may be appropriate if ventilation is adequate.[7]

Operational Plan for Handling 2-Chloro-4-methylaniline

This step-by-step plan outlines the safe handling of **2-Chloro-4-methylaniline** from receipt to disposal.

1. Preparation and Pre-Handling:

- **Area Designation:** Designate a specific area within a chemical fume hood for the handling of **2-Chloro-4-methylaniline**.
- **Safety Equipment Check:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[2\]](#)
- **Gather Materials:** Assemble all necessary equipment (e.g., glassware, spatulas, weighing paper, solvents) and PPE before starting work.
- **Review SDS:** All personnel involved must review the Safety Data Sheet (SDS) for **2-Chloro-4-methylaniline** prior to beginning work.

2. Handling Procedure (Example: Weighing and Dissolving):

- **Don PPE:** Put on all required personal protective equipment as specified in the table above.
- **Work in Fume Hood:** Perform all manipulations of **2-Chloro-4-methylaniline** inside a certified chemical fume hood to minimize inhalation exposure.
- **Weighing:** Carefully weigh the required amount of the chemical. Use anti-static weighing dishes if the compound is in solid or powder form.
- **Transfer:** Use a clean spatula to transfer the chemical to the reaction vessel. Avoid creating dust.
- **Dissolving:** Add the solvent slowly to the vessel. If necessary, use a magnetic stirrer to aid dissolution. Keep the container covered as much as possible.

- Cleaning: Thoroughly clean all equipment that has come into contact with **2-Chloro-4-methylaniline**. The initial rinse should be with a suitable organic solvent, collected as hazardous waste, followed by a standard laboratory cleaning procedure.

3. Emergency Procedures:

- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected area with plenty of soap and water for at least 15 minutes.[2] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.[1][2] If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration.[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[8] Never give anything by mouth to an unconscious person.[5][9] Seek immediate medical attention.
- Spills: Evacuate the area. For small spills, absorb the material with an inert absorbent such as sand, vermiculite, or commercial sorbent pads.[2] Place the absorbed material into a sealed, labeled container for hazardous waste disposal. For large spills, contact your institution's environmental health and safety department immediately.

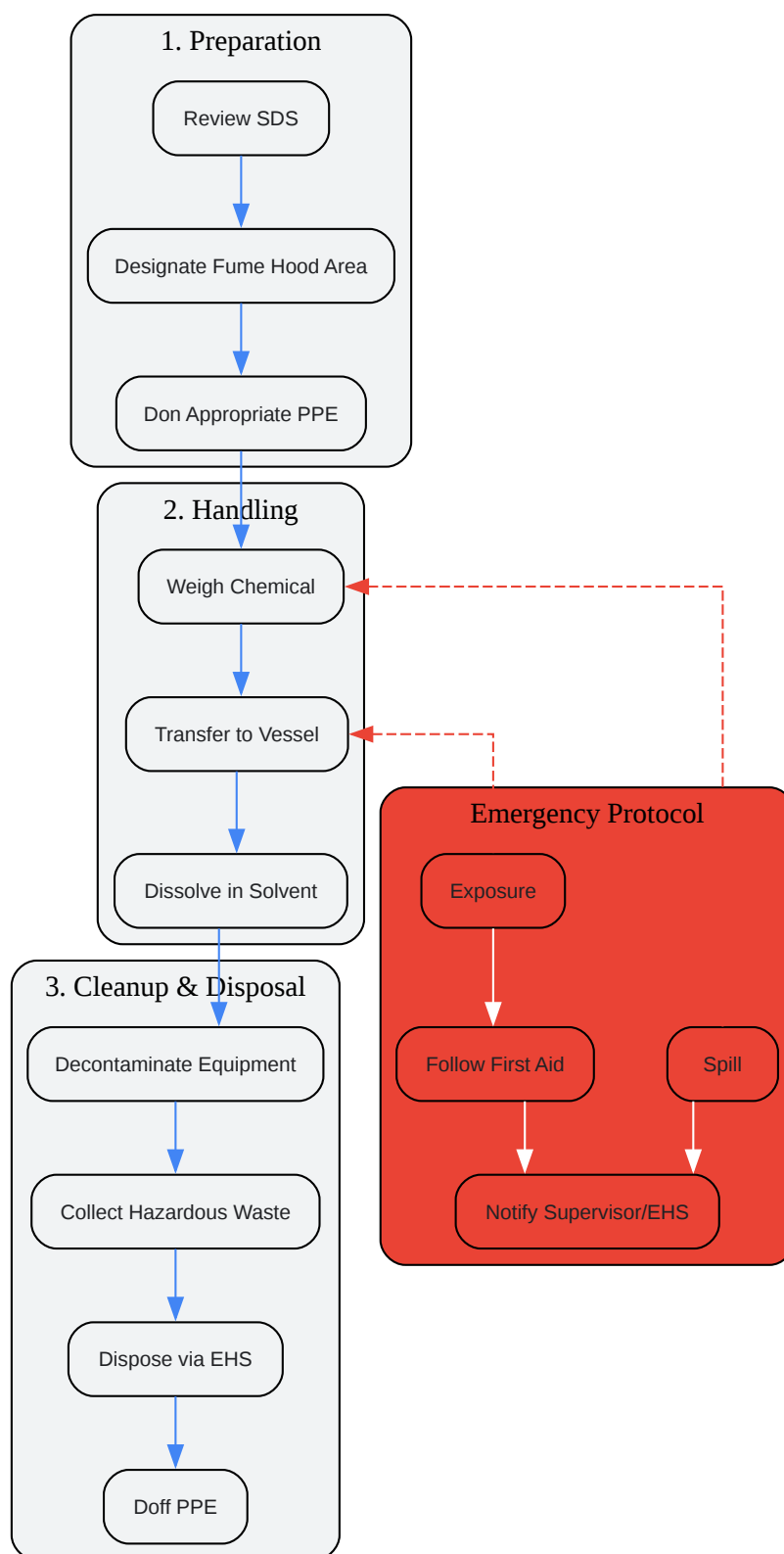
Disposal Plan

All waste containing **2-Chloro-4-methylaniline**, including contaminated PPE, absorbent materials, and reaction byproducts, must be disposed of as hazardous waste.

- Waste Collection: Collect all waste in clearly labeled, sealed containers.
- Labeling: The waste container label should include "Hazardous Waste," the full chemical name "**2-Chloro-4-methylaniline**," and the associated hazards (e.g., Toxic).
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

- Disposal: Dispose of the waste through your institution's approved hazardous waste disposal program, in accordance with all local, state, and federal regulations. Do not dispose of **2-Chloro-4-methylaniline** down the drain.

Safe Handling Workflow



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Caption: Workflow for safe handling of **2-Chloro-4-methylaniline**.

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